

In-Depth Technical Guide: Safety and Handling Precautions for Biacetyl Monoxime

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Compound of Interest

Compound Name: *Biacetyl monoxime*

Cat. No.: *B036818*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **biacetyl monoxime** (also known as diacetyl monoxime), a compound frequently used in laboratory research, including as a reversible myosin ATPase inhibitor. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. Key quantitative data for **biacetyl monoxime** are summarized below.

Property	Value	Reference
Molecular Formula	C ₄ H ₇ NO ₂	[1][2][3][4]
Molecular Weight	101.10 g/mol	[3][4]
Appearance	White to cream-colored solid/powder	[2][3][5]
Melting Point	75 - 78 °C (167 - 172.4 °F)	[2][3]
Boiling Point	185 - 186 °C (365 - 366.8 °F) at 760 mmHg	[2][3]
Solubility in Water	5 g/100 mL (20 °C)	
Flash Point	66.0 ± 18.7 °C	
Vapor Pressure	0.3 ± 0.7 mmHg at 25°C	

Hazard Identification and Toxicology

While not classified as a hazardous substance under OSHA's 2012 Hazard Communication Standard, **biacetyl monoxime** is not without potential risks, and its toxicological properties have not been fully investigated.[2] When heated to decomposition, it may emit toxic fumes.[6]

Potential Health Effects: Symptoms of exposure may include headache, dizziness, blurred vision, diplopia, nausea, tachycardia, and mild weakness.[5][6][7]

Toxicology Data:

Test	Route of Exposure	Species	Dose	Reference
LD50 (Lethal Dose, 50%)	Intraperitoneal	Mouse	51 mg/kg	
TDLo (Lowest Published Toxic Dose)	Intraperitoneal	Rat	6850 mg/kg/23D- I	

Handling and Storage Precautions

Handling:

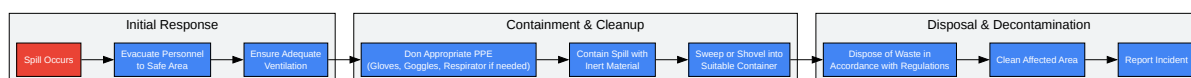
- Avoid contact with skin and eyes.[\[1\]](#)[\[8\]](#)
- Do not breathe dust or vapors.[\[1\]](#)[\[8\]](#)
- Ensure adequate ventilation in the work area.[\[6\]](#)[\[8\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[6\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Store in a refrigerator.[\[7\]](#) For long-term storage of solutions, aliquoting and storing at -80°C for up to 6 months or -20°C for up to 1 month is recommended to prevent inactivation from freeze-thaw cycles.[\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Accidental Release and First Aid Measures

A systematic approach is essential in the event of an accidental release. The following workflow outlines the key steps for managing a **biacetyl monoxime** spill.



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Biacetyl Monoxime Spill Response Workflow

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[2][6]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation develops.[2][6]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2][6]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical assistance.[1][6]

Fire-Fighting Measures

While not highly flammable, **biacetyl monoxime** is likely combustible.[6]

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[1]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂). [1]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand and full protective gear.[1][6]

Exposure Controls and Personal Protection

- Engineering Controls: Ensure adequate ventilation. Under normal laboratory use, specific engineering controls may not be necessary, but good general ventilation should be maintained.[1][8]

- Eye/Face Protection: Wear safety glasses with side shields or goggles conforming to EN166 or NIOSH standards.[1][2][6]
- Hand Protection: Wear appropriate chemical-resistant gloves. Gloves must be inspected before use, and proper removal techniques should be employed to avoid skin contact.
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[1][2]
- Respiratory Protection: Under normal conditions with adequate ventilation, no respiratory protection is typically needed.[1][2] For large-scale use or in emergencies where exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[1][6]

Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[8]
- Conditions to Avoid: Incompatible products, direct sunlight, moisture, and contact with air.[2][8]
- Incompatible Materials: Strong oxidizing agents.[2]
- Hazardous Decomposition Products: Under fire conditions, may produce nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[1]
- Hazardous Polymerization: Hazardous polymerization does not occur.[2]

Experimental Protocols

Detailed, non-standardized experimental protocols for determining the safety data of **biacetyl monoxime** are not readily available in public safety documents. The toxicological data, such as LD50 values, are typically determined using standardized methodologies established by regulatory bodies like the OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals. For instance, acute oral toxicity is often assessed using OECD Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). These protocols involve administering the substance to animals (e.g., rats or mice) at defined dose levels and

observing them for a set period for signs of toxicity and mortality. The results are then used to classify the substance and calculate values like the LD50. Researchers requiring the exact methodology for a specific endpoint should refer to the relevant standardized guidelines.

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